

Mechanism of Action: Targeting Different Steps of the Neddylation Cascade

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Compound of Interest

Compound Name: NAcM-OPT

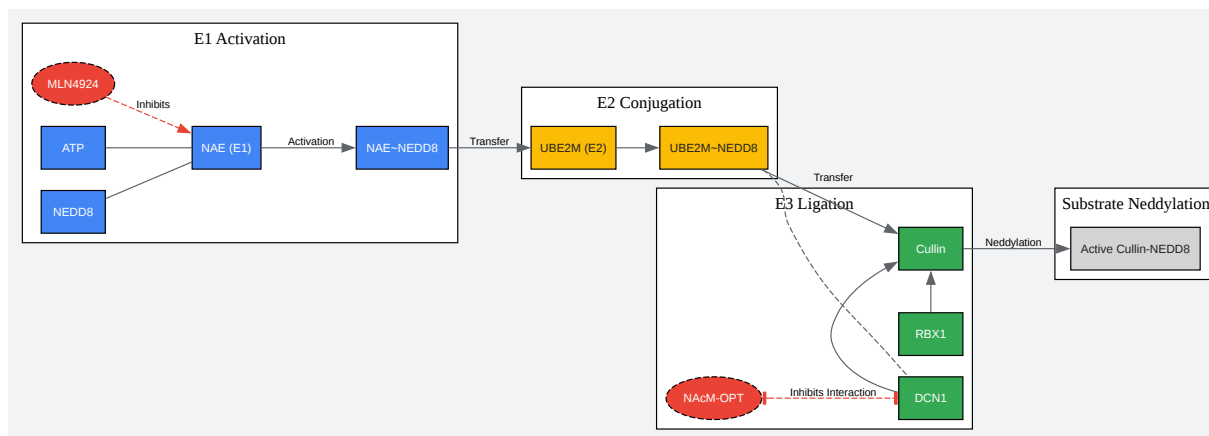
Cat. No.: B609397

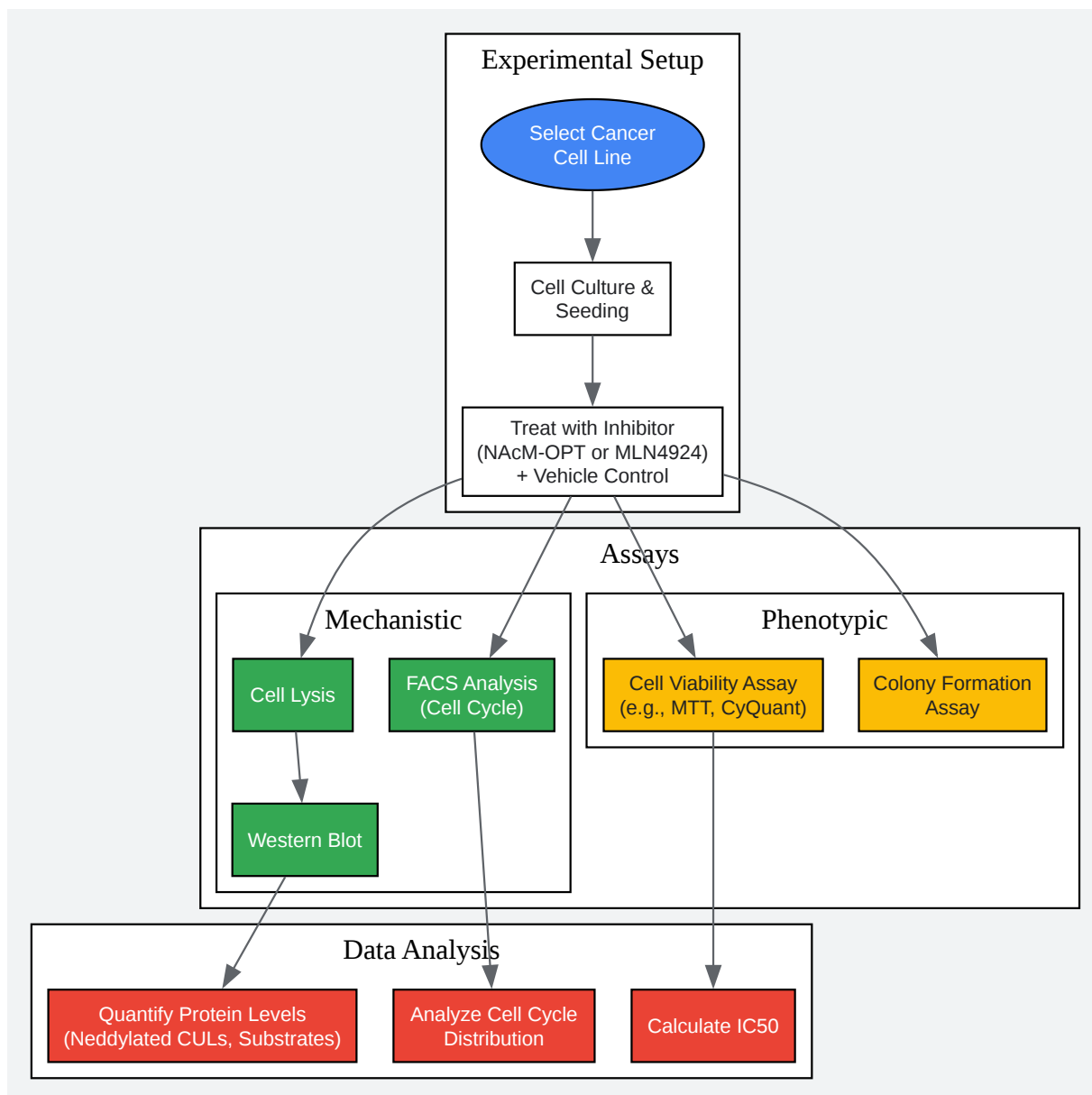
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The fundamental difference between MLN4924 and **NAcM-OPT** lies in their respective points of intervention within the neddylation pathway.

MLN4924 (Pevonedistat) is a first-in-class, potent, and selective small-molecule inhibitor of the NEDD8-activating enzyme (NAE), the E1 enzyme that initiates the entire neddylation cascade. [1][2][3][4] MLN4924 functions as an adenosine sulfamate analogue that forms a covalent adduct with NEDD8 within the catalytic pocket of NAE. [1][5][6] This action blocks the transfer of NEDD8 to the E2 conjugating enzyme, thereby preventing all subsequent neddylation events. [1][6] By targeting the apex of the pathway, MLN4924 leads to the global inactivation of all CRLs. [1][7][8]

NAcM-OPT, on the other hand, acts further downstream in the pathway. It is a potent and selective inhibitor of the protein-protein interaction between the N-terminally acetylated E2 conjugating enzyme UBE2M (UBC12) and DCN1 (Defective in Cullin Neddylation 1), a scaffold-like E3 ligase subunit. [9][10] This interaction is crucial for the efficient neddylation of certain cullins, particularly Cullin 3. [11] By competitively blocking this specific E2-E3 interaction, **NAcM-OPT** prevents the neddylation of a subset of cullins, offering a more targeted inhibition compared to the global blockade induced by MLN4924. [10][11]





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